

A Technical Guide to the Spectroscopic Interpretation of 4''-Hydroxyisojasminin

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Compound of Interest

Compound Name: 4''-Hydroxyisojasminin

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This technical guide provides a detailed overview of the spectroscopic data interpretation for the natural product **4''-Hydroxyisojasminin**. The elucidation of complex molecular structures like that of **4''-Hydroxyisojasminin** relies on a combination of modern spectroscopic techniques, primarily Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy. This document outlines the expected data from each technique, provides detailed experimental protocols, and presents a logical workflow for structural analysis.

Mass Spectrometry (MS)

Mass spectrometry is a cornerstone technique for determining the molecular weight and elemental composition of a compound. For **4''-Hydroxyisojasminin**, high-resolution mass spectrometry (HRMS) is crucial for confirming its molecular formula.

Data Presentation

Parameter	Value	Source
Molecular Formula	C ₂₆ H ₃₈ O ₁₃	[1]
Molecular Weight	558.6 g/mol	[1]
Exact Mass	558.23124126 Da	[1]
Monoisotopic Mass	558.23124126 Da	[1]

Interpretation

The exact mass obtained from HRMS provides strong evidence for the molecular formula, C₂₆H₃₈O₁₃. Techniques like Electrospray Ionization (ESI) would likely produce a protonated molecule [M+H]⁺ or a sodiated adduct [M+Na]⁺, which would be observed in the mass spectrum.

Experimental Protocols

High-Resolution Mass Spectrometry (HRMS-ESI-TOF):

- **Sample Preparation:** A dilute solution of **4''-Hydroxyisojasminin** is prepared in a suitable solvent such as methanol or acetonitrile (typically at a concentration of 1-10 µg/mL).
- **Instrumentation:** The sample is introduced into a mass spectrometer, commonly a Time-of-Flight (TOF) or Orbitrap instrument, equipped with an Electrospray Ionization (ESI) source.[2][3][4]
- **Data Acquisition:** The analysis is performed in positive or negative ion mode. The instrument is calibrated using a known standard to ensure high mass accuracy. Full scan spectra are acquired over a relevant mass range (e.g., m/z 100-1000).[4]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.[5][6]

Data Presentation

The structure of **4''-Hydroxyisojasminin** contains several key functional groups, including hydroxyl (-OH), ester (C=O), ether (C-O), and alkene (C=C) groups. The expected characteristic IR absorption bands are summarized below.

Wavenumber (cm ⁻¹)	Functional Group	Vibration Type
3500 - 3200 (broad)	O-H (Alcohol)	Stretching
3000 - 2850	C-H (Alkyl)	Stretching
~1740	C=O (Ester/Lactone)	Stretching
~1650	C=C (Alkene)	Stretching
1200 - 1000	C-O (Ester, Ether, Alcohol)	Stretching

Interpretation

- A strong, broad band in the 3500-3200 cm⁻¹ region is a clear indicator of the presence of hydroxyl groups.[\[7\]](#)
- A strong absorption around 1740 cm⁻¹ is characteristic of the carbonyl stretch of an ester or a lactone ring.[\[7\]](#)[\[8\]](#)
- The presence of a C=C bond is indicated by an absorption band around 1650 cm⁻¹.
- The region between 1300-900 cm⁻¹ is known as the fingerprint region, which contains a complex pattern of absorptions unique to the molecule.[\[6\]](#)

Experimental Protocols

Attenuated Total Reflectance (ATR)-IR Spectroscopy:

- Sample Preparation: A small amount of the solid sample is placed directly onto the ATR crystal (e.g., diamond or germanium).
- Instrumentation: An ATR-FTIR spectrometer is used. A background spectrum of the clean, empty crystal is recorded first.

- **Data Acquisition:** The sample spectrum is then recorded. The instrument software automatically subtracts the background to produce the final spectrum, which plots transmittance or absorbance against wavenumber.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the detailed carbon-hydrogen framework of an organic molecule. It includes 1D experiments (^1H and ^{13}C NMR) and 2D experiments (e.g., COSY, HSQC, HMBC) that reveal connectivity.^{[9][10]}

^1H NMR Data (Illustrative)

The ^1H NMR spectrum provides information about the chemical environment, number, and connectivity of protons in the molecule.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment (Illustrative)
7.0 - 5.0	m	-	Vinyllic protons, Acetal protons
5.0 - 3.0	m	-	Protons on carbons bearing oxygen (CH-O)
3.0 - 2.0	m	-	Allylic protons, Protons alpha to carbonyl
2.0 - 1.0	m	-	Aliphatic protons
1.5 - 0.8	m	-	Methyl protons (e.g., doublet, triplet)

^{13}C NMR Data (Illustrative)

The ^{13}C NMR spectrum shows signals for all unique carbon atoms in the molecule.

Chemical Shift (δ , ppm)	Carbon Type (Illustrative)
175 - 165	C=O (Ester/Lactone)
150 - 110	C=C (Alkene)
110 - 90	Acetal Carbon (O-C-O)
80 - 50	C-O (Carbons bonded to oxygen)
50 - 20	Aliphatic Carbons (CH, CH ₂ , CH ₃)
20 - 10	Methyl Carbons (CH ₃)

Interpretation of 2D NMR Spectra

- COSY (Correlation Spectroscopy): This experiment identifies protons that are coupled to each other, typically through two or three bonds (¹H-¹H correlations). It is used to map out spin systems within the molecule.[\[11\]](#)[\[12\]](#)
- HSQC (Heteronuclear Single Quantum Coherence): This spectrum correlates directly attached proton and carbon atoms (¹H-¹³C one-bond correlations). It is invaluable for assigning carbon signals based on their attached protons.[\[11\]](#)[\[13\]](#)
- HMBC (Heteronuclear Multiple Bond Correlation): This experiment shows correlations between protons and carbons that are two or three bonds apart (¹H-¹³C long-range correlations). It is critical for connecting different spin systems and piecing together the molecular structure.[\[13\]](#)[\[14\]](#)

Experimental Protocols

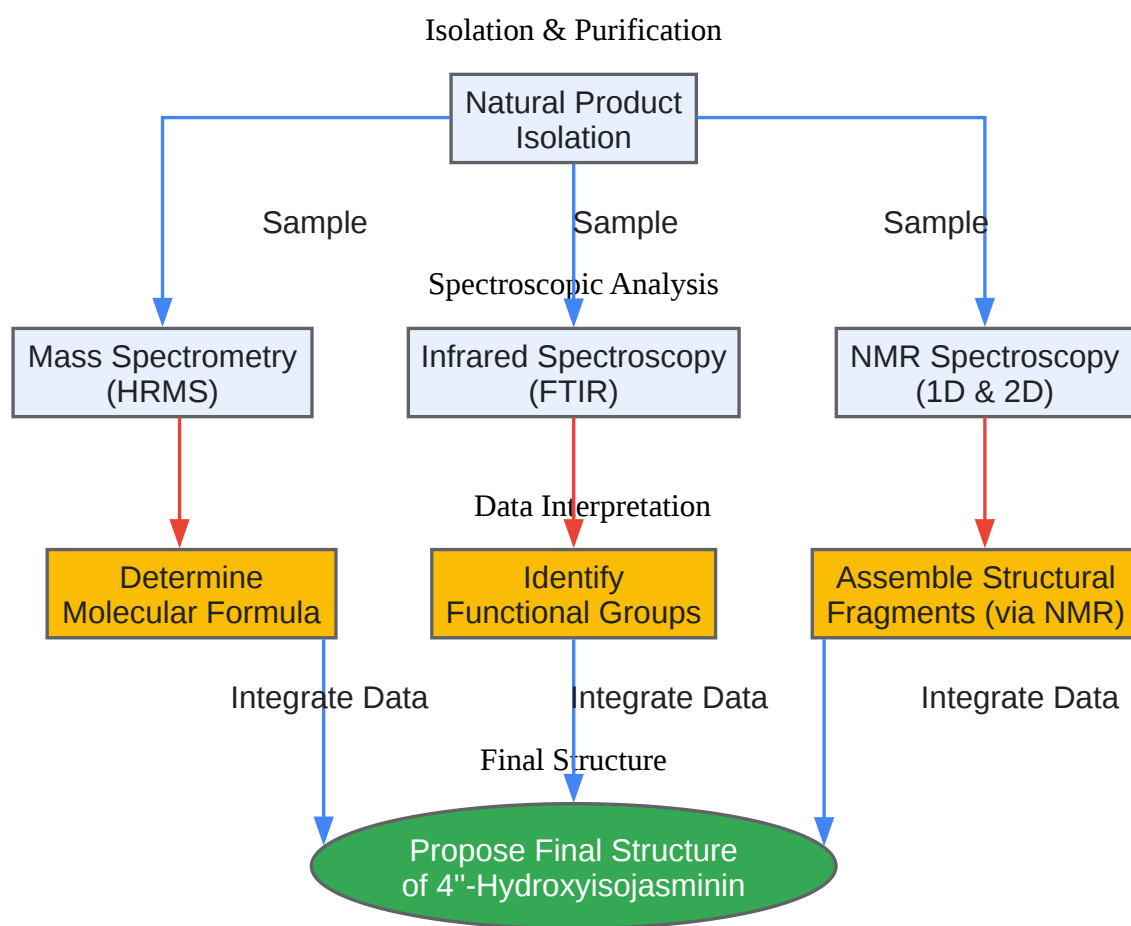
NMR Spectroscopy:

- Sample Preparation: The sample (typically 1-10 mg) is dissolved in a deuterated solvent (e.g., CDCl₃, MeOD, or DMSO-d₆) in an NMR tube. A small amount of a reference standard like tetramethylsilane (TMS) may be added.
- Instrumentation: A high-field NMR spectrometer (e.g., 400, 500, or 600 MHz) is used.[\[2\]](#)[\[15\]](#)

- **Data Acquisition:** A series of 1D (^1H , ^{13}C) and 2D (COSY, HSQC, HMBC) experiments are run. The data is then processed (Fourier transformed, phased, and baseline corrected) using specialized software to generate the final spectra.

Workflow and Data Integration

The structural elucidation of **4''-Hydroxyisojasminin** is a stepwise process where data from different spectroscopic techniques are integrated to build a complete picture of the molecule.



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Caption: Workflow for the structure elucidation of a natural product.

Conclusion

The comprehensive analysis of **4''-Hydroxyisojasminin**'s structure requires the synergistic use of mass spectrometry, IR spectroscopy, and a suite of NMR experiments. HRMS establishes the elemental composition, IR identifies key functional groups, and detailed 1D and 2D NMR experiments allow for the complete assembly of the carbon-hydrogen framework. This integrated spectroscopic approach is fundamental in natural product chemistry and drug discovery for the unambiguous determination of complex molecular architectures.

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